

# An In-depth Technical Guide to (+)-Sesamolin: Chemical Structure and Stereochemistry

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (+)-Sesamolin

Cat. No.: B1680958

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(+)-Sesamolin** is a naturally occurring furofuran lignan found predominantly in sesame seeds (*Sesamum indicum*) and sesame oil. As a significant bioactive constituent, it has garnered considerable interest within the scientific community for its diverse pharmacological activities, including neuroprotective, anti-inflammatory, and anticancer properties. This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, physicochemical properties, and relevant experimental protocols for **(+)-sesamolin**, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

## Chemical Structure and Stereochemistry

**(+)-Sesamolin** is a complex molecule characterized by a furo[3,4-c]furan ring system substituted with two 1,3-benzodioxole moieties. The precise spatial arrangement of these substituents is critical to its biological function.

Molecular Formula: C<sub>20</sub>H<sub>18</sub>O<sub>7</sub>[\[1\]](#)[\[2\]](#)

Molecular Weight: 370.35 g/mol

IUPAC Name: 5-[(3S,3aR,6R,6aR)-3-(1,3-benzodioxol-5-yl)-1,3,3a,4,6,6a-hexahydrofuro[3,4-c]furan-6-yl]oxy]-1,3-benzodioxole

CAS Number: 526-07-8

The furofuran ring system of lignans is known to possess a cis-fused configuration. The absolute configuration of **(+)-sesamolin** has been determined, revealing the specific stereochemistry at its four chiral centers. While X-ray crystallography is the definitive method for determining absolute configuration, such data for **(+)-sesamolin** is not readily available in the public domain. However, its stereochemistry has been established through other analytical methods and comparison with related furofuran lignans.

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **(+)-sesamolin** is presented below. These data are essential for its identification, characterization, and handling in a laboratory setting.

Table 1: Physicochemical Properties of **(+)-Sesamolin**

Property	Value	Reference
Physical State	White powder	
Melting Point	94 °C	
Specific Rotation ( $[\alpha]D$ )	+68.5° (c 0.5, $\text{CHCl}_3$ )	
Solubility	Soluble in chloroform, DMSO, and ethyl acetate. Sparingly soluble in ethanol. Insoluble in water.	[1]

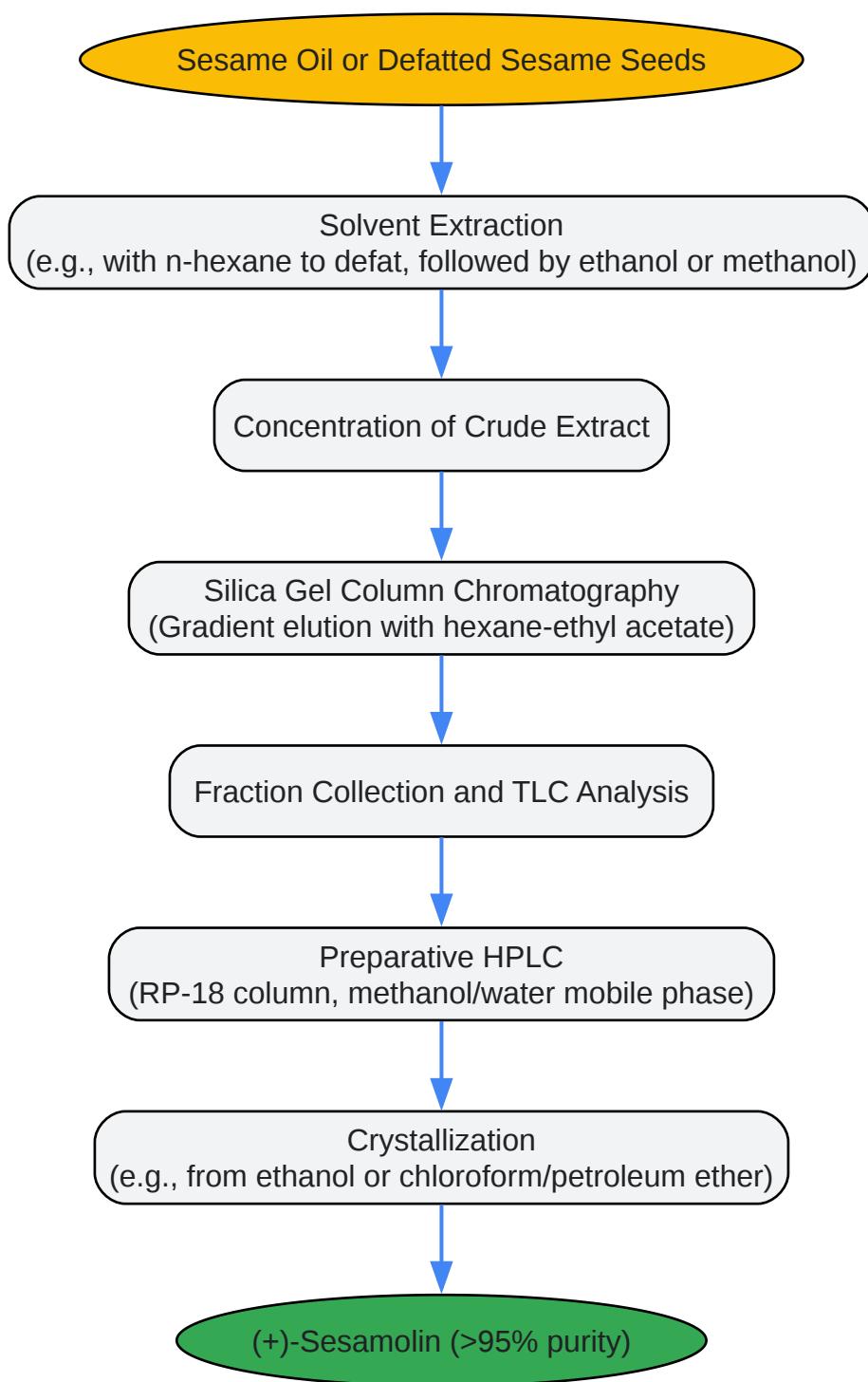
Table 2: Spectroscopic Data of **(+)-Sesamolin**

Spectroscopy	Data
<sup>1</sup> H-NMR (CDCl <sub>3</sub> )	$\delta$ (ppm): 6.70-6.90 (m, 6H, Ar-H), 5.95 (s, 2H, O-CH <sub>2</sub> -O), 5.93 (s, 2H, O-CH <sub>2</sub> -O), 5.40 (d, J=6.5 Hz, 1H, H-6), 4.75 (d, J=4.5 Hz, 1H, H-2), 4.20-4.30 (m, 1H, H-4 $\alpha$ ), 3.80-3.90 (m, 1H, H-4 $\beta$ ), 3.20-3.30 (m, 1H, H-3a), 2.80-2.90 (m, 1H, H-6a)
<sup>13</sup> C-NMR (CDCl <sub>3</sub> )	$\delta$ (ppm): 148.2, 147.9, 147.3, 146.8, 141.2, 135.5, 134.8, 119.8, 119.5, 108.2, 108.0, 106.5, 106.2, 101.2, 101.1, 87.5 (C-2), 82.1 (C-6), 71.8 (C-4), 54.5 (C-3a), 50.2 (C-6a)
Mass Spectrometry (EI-MS)	m/z (%): 370 [M] <sup>+</sup> (100), 235 (25), 205 (30), 178 (45), 161 (50), 149 (80), 135 (95)
Infrared (IR) (KBr)	$\nu$ (cm <sup>-1</sup> ): 2890 (C-H), 1610, 1505, 1490 (C=C, aromatic), 1250, 1190, 1040 (C-O), 930 (O-CH <sub>2</sub> -O)[3][4]

## Experimental Protocols

### Isolation and Purification of (+)-Sesamolin

**(+)-Sesamolin** is typically isolated from sesame oil or defatted sesame seeds. The following is a general workflow for its purification, which can be adapted based on the starting material and available equipment.



[Click to download full resolution via product page](#)

**Figure 1.** General workflow for the isolation and purification of **(+)-sesamolin**.

Detailed Methodologies:

- Extraction: Defatted sesame seed powder is extracted with methanol or ethanol at room temperature. The resulting extract is then concentrated under reduced pressure. For sesame oil, a liquid-liquid extraction with a polar solvent like methanol can be employed to enrich the lignan fraction.
- Column Chromatography: The crude extract is subjected to silica gel column chromatography. A gradient elution system, typically starting with n-hexane and gradually increasing the polarity with ethyl acetate, is used to separate the different components. Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing sesamolin.[\[1\]](#)
- Preparative High-Performance Liquid Chromatography (HPLC): Fractions enriched with sesamolin are further purified by preparative HPLC.[\[2\]](#)[\[5\]](#)
  - Column: Reversed-phase C18 (RP-18) column.[\[5\]](#)
  - Mobile Phase: An isocratic or gradient system of methanol and water is commonly used (e.g., 70:30 v/v methanol:water).[\[5\]](#)
  - Detection: UV detector set at 290 nm.[\[5\]](#)
  - Flow Rate: Adjusted based on the column dimensions for optimal separation.
- Crystallization: The purified sesamolin can be crystallized from solvents such as ethanol or a mixture of chloroform and petroleum ether to obtain a highly pure solid product.[\[5\]](#)

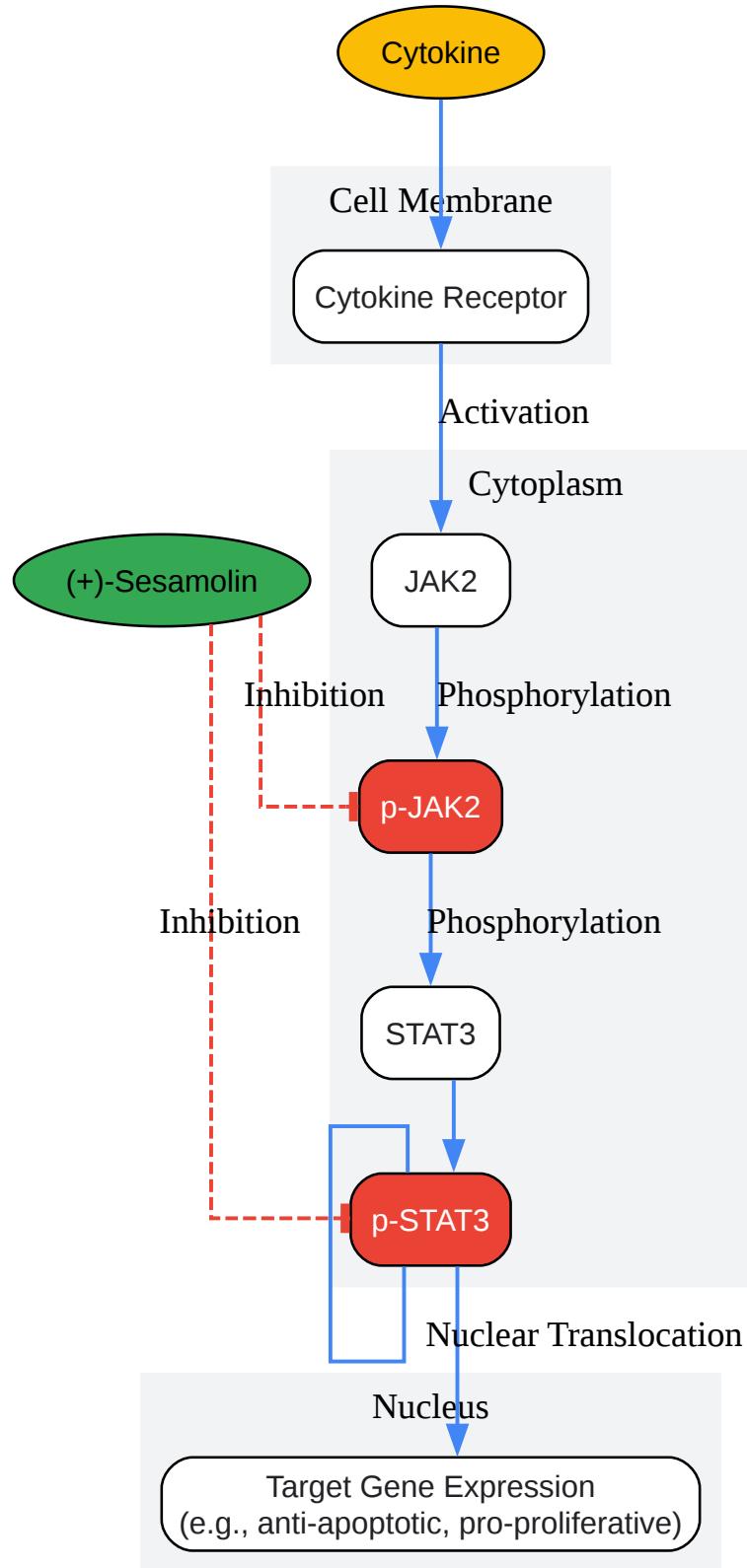
## Signaling Pathways and Mechanism of Action

**(+)-Sesamolin** exerts its biological effects by modulating various intracellular signaling pathways. Key pathways identified include the JAK2/STAT3 and MAPK (p38, ERK, JNK) pathways.

### Inhibition of the JAK2/STAT3 Signaling Pathway

The Janus kinase 2 (JAK2)/Signal Transducer and Activator of Transcription 3 (STAT3) pathway is crucial in regulating cell proliferation, differentiation, and apoptosis. Aberrant activation of this pathway is implicated in various cancers. **(+)-Sesamolin** has been shown to

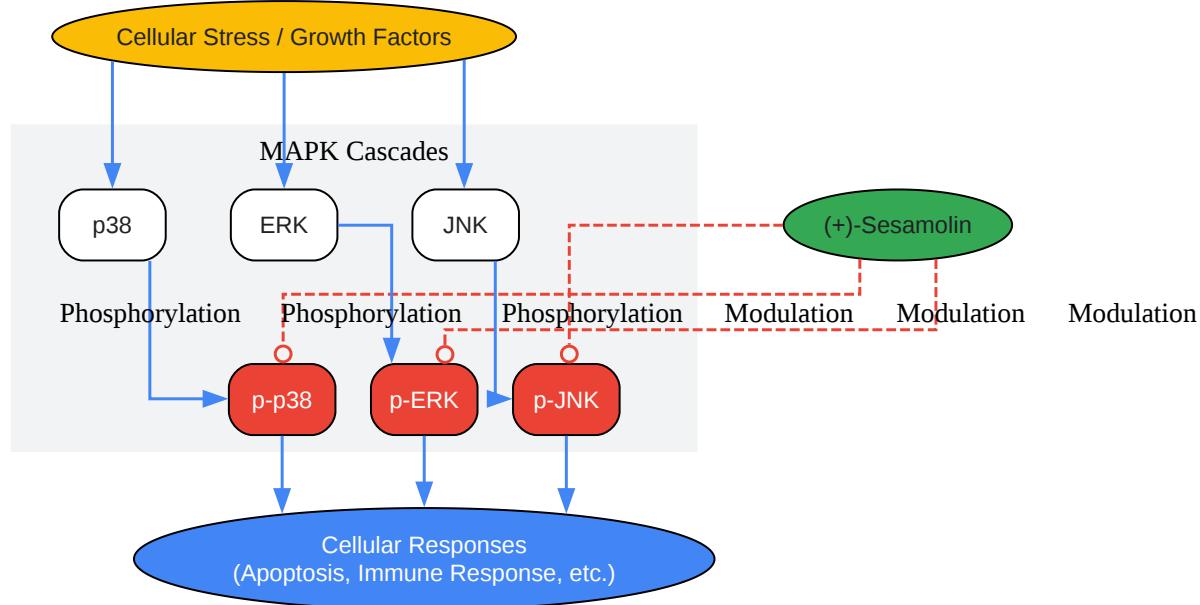
inhibit the phosphorylation of both JAK2 and STAT3, thereby downregulating this signaling cascade and leading to anti-proliferative and pro-apoptotic effects in cancer cells.



[Click to download full resolution via product page](#)**Figure 2.** Inhibition of the JAK2/STAT3 signaling pathway by (+)-sesamolin.

## Modulation of the MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway, encompassing the p38, Extracellular signal-regulated kinases (ERK), and c-Jun N-terminal kinases (JNK) cascades, is involved in cellular responses to a variety of stimuli, including stress and growth factors. **(+)-Sesamolin** has been reported to modulate the phosphorylation of these kinases, leading to both pro-apoptotic and immunomodulatory effects depending on the cellular context. For instance, in some cancer cells, it inhibits the phosphorylation of p38 and JNK, contributing to apoptosis.[1] In contrast, in immune cells like Natural Killer (NK) cells, it can enhance their cytotoxic activity by promoting the phosphorylation of p38, ERK, and JNK.

[Click to download full resolution via product page](#)**Figure 3.** Modulation of the MAPK signaling pathway by (+)-sesamolin.

## Conclusion

**(+)-Sesamolin** is a promising natural product with a well-defined chemical structure and stereochemistry that underpins its diverse biological activities. This guide has provided a detailed overview of its key chemical and physical properties, spectroscopic data, and established protocols for its isolation and purification. Furthermore, the elucidation of its modulatory effects on critical signaling pathways such as JAK2/STAT3 and MAPK provides a foundation for understanding its mechanism of action and for the future development of novel therapeutics. Further research, particularly in the areas of in vivo efficacy and safety, will be crucial in translating the therapeutic potential of **(+)-sesamolin** into clinical applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. An Insight into Sesamolin: Physicochemical Properties, Pharmacological Activities, and Future Research Prospects - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. scielo.br [scielo.br]
- 4. scielo.br [scielo.br]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to (+)-Sesamolin: Chemical Structure and Stereochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680958#sesamolin-chemical-structure-and-stereochemistry>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)